

# An In-depth Technical Guide to Tert-butyl 4-bromobenzylcarbamate

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## Compound of Interest

Compound Name: *Tert-butyl 4-bromobenzylcarbamate*

Cat. No.: *B153386*

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CAS Number: 68819-84-1

This technical guide provides a comprehensive overview of **Tert-butyl 4-bromobenzylcarbamate**, a key intermediate in organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details the compound's chemical and physical properties, a standard synthesis protocol, its primary applications, and essential safety and handling information.

## Chemical and Physical Properties

**Tert-butyl 4-bromobenzylcarbamate** is an organic compound classified as a carbamate ester. [1] It features a tert-butoxycarbonyl (Boc) protecting group attached to the nitrogen of 4-bromobenzylamine. This structure makes it a valuable reagent in multi-step organic syntheses. The physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>16</sub> BrNO <sub>2</sub>	[1][2]
Molecular Weight	286.16 g/mol	[3]
Melting Point	86-88 °C	[1]
Boiling Point	370.3 °C at 760 mmHg	[1]
Appearance	White to off-white solid/powder	[4][5]
Purity	>95.0%	[5]
Storage Temperature	Room Temperature, sealed in dry conditions	[1]
Solubility	Insoluble in water	[4]
Density	1.319 g/cm <sup>3</sup>	[1]
Flash Point	177.8 °C	[1]

## Synthesis Protocol

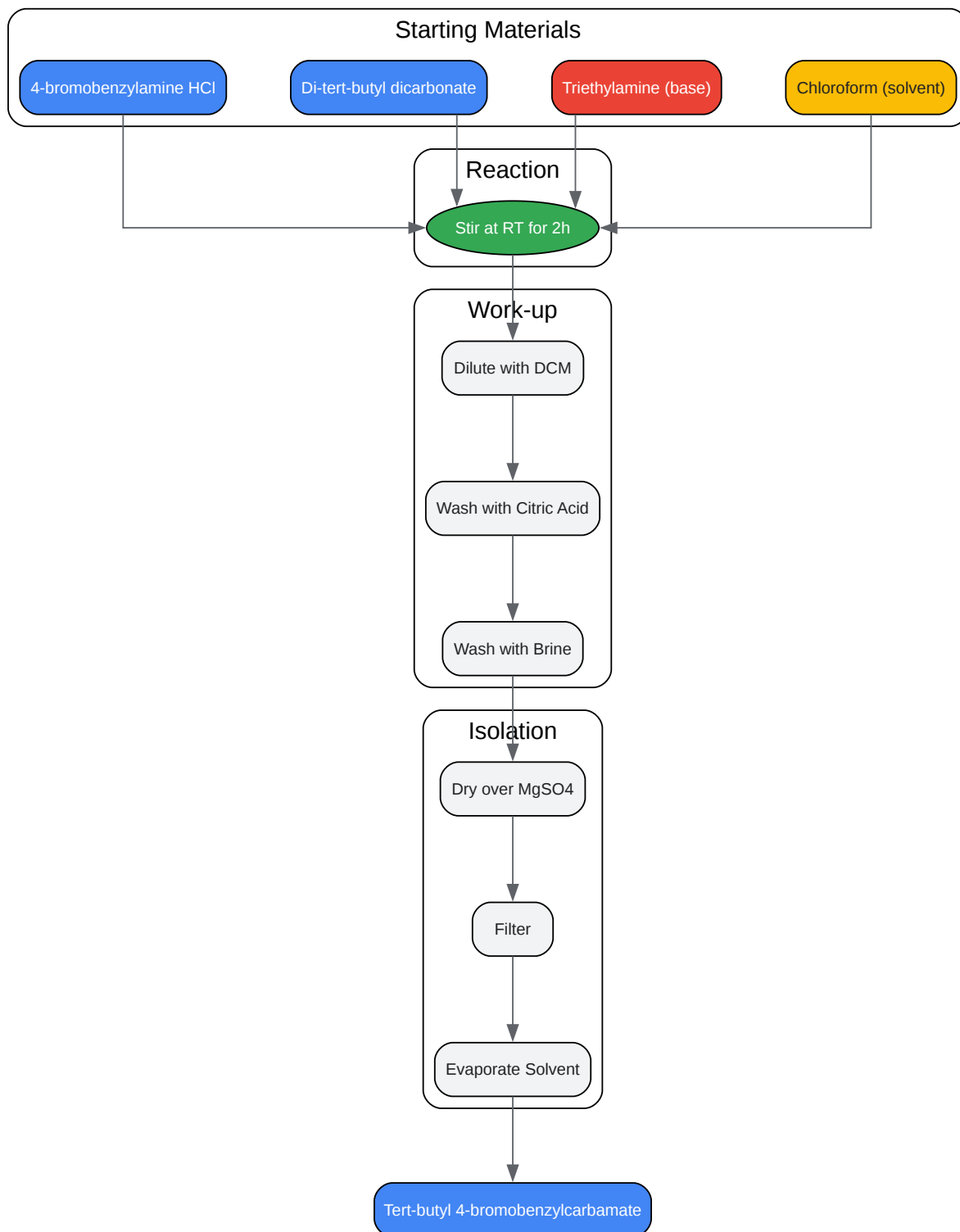
A common method for the synthesis of **Tert-butyl 4-bromobenzylcarbamate** involves the reaction of 4-bromobenzylamine hydrochloride with di-tert-butyl dicarbonate (Boc anhydride) in the presence of a base.[6]

### Experimental Protocol:

- **Reaction Setup:** A suspension of 4-bromo-benzylamine hydrochloride (968mg, 4.35mmol) and triethylamine (0.666ml, 4.79mmol) is prepared in chloroform (15ml) with stirring.[6]
- **Addition of Reagent:** To this suspension, di-tert-butyl dicarbonate (949mg, 4.35mmol) is added.[6]
- **Reaction:** The resulting solution is stirred at ambient temperature for 2 hours.[6]
- **Work-up:** The reaction mixture is then diluted with dichloromethane (DCM, 40ml). The organic solution is washed sequentially with 10% aqueous citric acid (40ml) and brine

(40ml).[\[6\]](#)

- Isolation: The organic phase is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated under reduced pressure to yield the final product, **Tert-Butyl 4-bromobenzylcarbamate** (1.23g, 99% yield).[\[6\]](#)



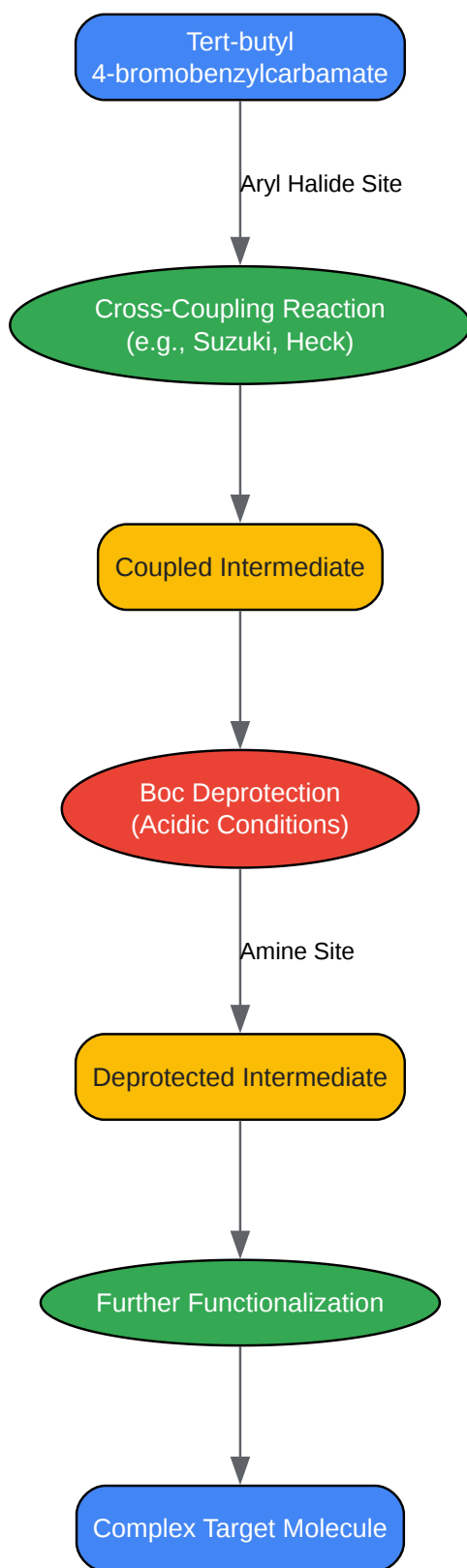
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Synthesis workflow for **Tert-butyl 4-bromobenzylcarbamate**.

## Applications in Research and Drug Development

**Tert-butyl 4-bromobenzylcarbamate** is primarily utilized as an intermediate in organic synthesis, particularly within the pharmaceutical industry for the creation of various drugs.<sup>[1]</sup> The Boc-protected amine allows for selective reactions at other sites of the molecule. The bromine atom on the phenyl ring serves as a functional handle for a variety of cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings, which are fundamental in the synthesis of complex organic molecules.

This compound is a valuable building block for introducing a protected aminomethylphenyl group into a target molecule. The Boc protecting group can be readily removed under acidic conditions, revealing the primary amine for further functionalization. This strategic protection and deprotection sequence is crucial in the synthesis of complex pharmaceutical agents.



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General synthetic utility of **Tert-butyl 4-bromobenzylocarbamate**.

## Safety and Handling

Appropriate safety precautions should be taken when handling **Tert-butyl 4-bromobenzylcarbamate**.

- Hazard Statements: The compound is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[\[3\]](#)
- Precautionary Statements:
  - Wear protective gloves, protective clothing, eye protection, and face protection.[\[7\]](#)
  - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[7\]](#)
  - Wash skin thoroughly after handling.[\[7\]](#)
  - Use only outdoors or in a well-ventilated area.[\[7\]](#)
- First Aid Measures:
  - If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[2\]](#)
  - In case of skin contact: Wash off with soap and plenty of water. Consult a physician.[\[2\]](#)
  - In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[2\]](#)
  - If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[2\]](#)
- Storage: Store in a dry, cool, and well-ventilated place.[\[4\]](#) Keep the container tightly closed.[\[4\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[4\]](#)

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